

Application Notes and Protocols: Auramine O in Textile and Paper Dyeing

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Compound of Interest

Compound Name: Auramine O

Cat. No.: B1666133

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Introduction

Auramine O (C.I. Basic Yellow 2) is a diarylmethane dye known for its brilliant yellow, fluorescent color.[1] It is widely used in various industrial applications, including the dyeing of textiles and paper.[2][3] As a cationic dye, **Auramine O** exhibits a strong affinity for anionic substrates such as silk, wool, acrylic, tannin-mordanted cotton, and paper pulp.[4][5][6] Its popularity in these applications stems from its high tinctorial strength and cost-effectiveness.[5] However, it is crucial to note that **Auramine O** has poor light and wash fastness.[7] Furthermore, **Auramine O** is classified as a hazardous substance and a suspected carcinogen, necessitating strict safety precautions during handling and disposal.[8]

These application notes provide detailed protocols for the use of **Auramine O** in textile and paper dyeing, summarize quantitative data on its performance, and illustrate the experimental workflows and chemical mechanisms involved.

Safety Precautions and Handling

Warning: **Auramine O** is a hazardous chemical and is suspected of causing cancer.[8] It is also harmful if swallowed and toxic in contact with skin.[8] Strict adherence to safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles.[8]
- Ventilation: Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or aerosols.
- Handling: Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke when handling **Auramine O**. [8]
- Storage: Store **Auramine O** in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials.
- Disposal: Dispose of **Auramine O** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Data Presentation: Properties of Auramine O

The following tables summarize the key physical, chemical, and fastness properties of **Auramine O**.

Table 1: Physical and Chemical Properties of **Auramine O**

Property	Value	Reference(s)
C.I. Name	Basic Yellow 2	[4][6]
C.I. Number	41000	[4][6]
CAS Number	2465-27-2	[4][6]
Molecular Formula	C ₁₇ H ₂₂ ClN ₃	[4][6]
Molecular Weight	303.83 g/mol	[4][6]
Appearance	Yellow powder or needles	[1]
Solubility	Soluble in cold and hot water, and ethanol.	[9]

Table 2: Fastness Properties of **Auramine O** on Different Textiles

Fiber	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06) - Color Change	Wash Fastness (ISO 105-C06) - Staining
Silk	1-2	3	1-2 (on white silk), 3-4 (on white cotton)
Tannin-mordanted Cotton	2-3	2 (at 40°C)	-

Fastness is graded on a scale of 1 to 5 for wash fastness and 1 to 8 for light fastness, where a higher number indicates better fastness.

Experimental Protocols

Textile Dyeing

Auramine O can be used to dye various textiles. The following are generalized laboratory-scale protocols. It is recommended to conduct preliminary tests to optimize conditions for specific materials and desired shades. A crucial parameter in dyeing is the liquor ratio, which is the ratio of the weight of the liquid (dye bath) to the weight of the goods being dyed.^{[10][11][12]}

Protocol 1: Dyeing of Silk with **Auramine O**

Materials:

- Silk fabric
- **Auramine O** dye
- Glacial acetic acid
- Distilled water
- Beakers
- Heating plate with magnetic stirrer
- Glass rod

- Thermometer

Procedure:

- Preparation of the Dyebath:
 - Weigh the dry silk fabric.
 - Calculate the required amount of **Auramine O** dye (e.g., 1% on weight of fabric, owf).
 - Prepare a stock solution of the dye by dissolving it in a small amount of hot distilled water.
 - In a beaker, prepare the dyebath with a liquor ratio of 30:1 (30 mL of water for every 1 g of fabric).
 - Add the dye stock solution to the dyebath and stir well.
 - Acidify the dyebath by adding glacial acetic acid to achieve a pH of 4-5.5.[\[7\]](#)
- Dyeing:
 - Introduce the pre-wetted silk fabric into the dyebath at room temperature.
 - Gradually raise the temperature of the dyebath to 60°C while stirring continuously. Note: Do not exceed 70°C to avoid decomposition of the dye.[\[13\]](#)
 - Maintain the temperature at 60°C for 45-60 minutes, with constant stirring.
- Rinsing and Drying:
 - After dyeing, remove the silk fabric from the dyebath and allow it to cool.
 - Rinse the fabric thoroughly with cold water until the water runs clear.
 - Squeeze out the excess water gently and air-dry the fabric away from direct sunlight.

Protocol 2: Dyeing of Cotton with **Auramine O** using a Tannin Mordant

Cotton requires a mordant for effective dyeing with basic dyes like **Auramine O**. Tannic acid is a common mordant used for this purpose.^[4]

Materials:

- Cotton fabric
- Tannic acid
- **Auramine O** dye
- Glacial acetic acid
- Distilled water
- Beakers
- Heating plate with magnetic stirrer
- Glass rod
- Thermometer

Procedure:

- Mordanting with Tannic Acid:
 - Weigh the dry cotton fabric.
 - Prepare a tannin bath with a concentration of 5% tannic acid (owf) and a liquor ratio of 20:1.
 - Introduce the pre-wetted cotton fabric into the tannin bath.
 - Heat the bath to 60°C and maintain for 1 hour, stirring occasionally.
 - Allow the fabric to cool in the bath.
 - Squeeze the fabric to remove excess liquid but do not rinse.

- Dyeing:
 - Prepare the dyebath as described in Protocol 1 (Step 1), using a liquor ratio of 30:1 and adjusting the pH to 4-5.5 with acetic acid.
 - Introduce the tannin-mordanted, damp cotton fabric into the dyebath at room temperature.
 - Gradually raise the temperature to 60°C and maintain for 45-60 minutes with constant stirring. Again, do not exceed 70°C.
- Rinsing and Drying:
 - Remove the dyed fabric, rinse thoroughly with cold water, and air-dry.

Paper Dyeing

Auramine O is used for dyeing paper pulp to produce colored paper. The process typically occurs in the wet end of the papermaking process.[\[14\]](#)

Protocol 3: Laboratory-Scale Paper Pulp Dyeing with **Auramine O**

Materials:

- Bleached or unbleached paper pulp slurry
- **Auramine O** dye
- Distilled water
- Beaker or container for dyeing
- Stirrer

Procedure:

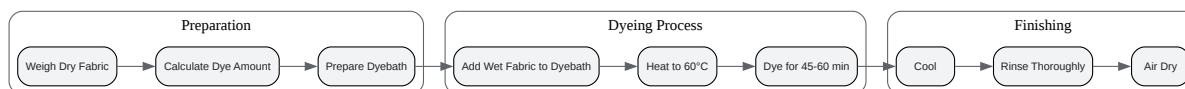
- Preparation:
 - Determine the dry weight of the paper pulp in the slurry.

- Calculate the required amount of **Auramine O** dye (e.g., 0.1-1.0% owf, depending on the desired shade intensity).
- Prepare a dilute stock solution of **Auramine O** in distilled water.
- Dyeing:
 - In a beaker, dilute the pulp slurry with water to a consistency of approximately 1-2%.
 - While stirring the pulp slurry, gradually add the **Auramine O** stock solution.
 - Continue to stir for 15-30 minutes to ensure uniform distribution and fixation of the dye onto the pulp fibers.
- Sheet Formation and Drying:
 - The dyed pulp can then be used to form paper sheets using standard laboratory methods (e.g., hand sheet former).
 - Press and dry the formed sheets to obtain the colored paper.

Visualization of Processes and Mechanisms

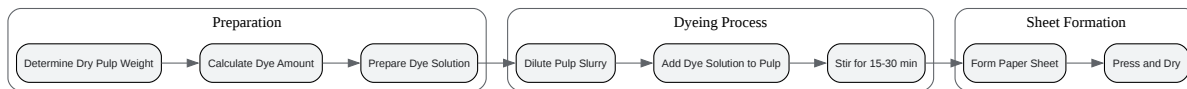
Experimental Workflows

The following diagrams illustrate the general workflows for textile and paper dyeing with **Auramine O**.



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*Textile Dyeing Workflow with **Auramine O**.*

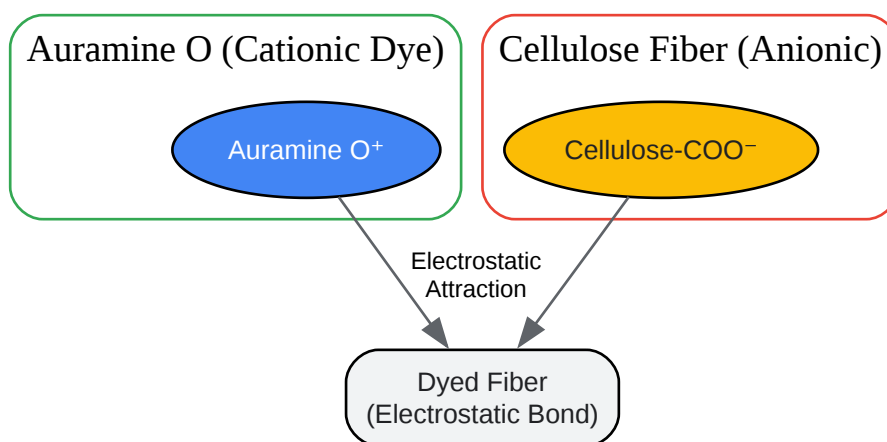


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*Paper Pulp Dyeing Workflow with **Auramine O**.*

Chemical Binding Mechanism

Auramine O is a cationic (positively charged) dye. Cellulose fibers in paper and, to a lesser extent, in cotton, have anionic (negatively charged) groups on their surface. The primary binding mechanism is the electrostatic attraction between the cationic dye molecule and the anionic sites on the fiber.^{[5][11]}



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*Binding Mechanism of **Auramine O** to Cellulose.*

For cotton, which has fewer anionic groups, a tannin mordant is used. Tannic acid is a large polyphenol that adheres to the cotton fibers and introduces numerous negatively charged phenolate groups, thereby increasing the negative charge on the fiber surface and enhancing the electrostatic attraction for the cationic **Auramine O** dye.

Conclusion

Auramine O is a vibrant yellow dye effective for coloring various textiles and paper. Its application, however, is marked by poor fastness properties and significant health and safety concerns. The protocols provided herein offer a foundation for the laboratory-scale application of **Auramine O**, emphasizing the necessary safety precautions. The cationic nature of the dye dictates its binding to anionic substrates, a process that can be enhanced through the use of mordants like tannic acid for cotton. Due to its hazardous nature, researchers and professionals should consider safer, more environmentally friendly alternatives where possible and handle **Auramine O** with the utmost care when its specific properties are required.

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